

Preparing AT7519 Hydrochloride Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: AT7519 Hydrochloride

Cat. No.: B1683947

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of **AT7519 Hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO). **AT7519 Hydrochloride** is a potent, ATP-competitive multi-cyclin-dependent kinase (CDK) inhibitor with significant anti-proliferative activity in various human tumor cell lines.^{[1][2][3]} Proper preparation and storage of stock solutions are critical for ensuring experimental reproducibility and the integrity of the compound. This guide summarizes key quantitative data and outlines a step-by-step procedure for laboratory use.

Introduction to AT7519 Hydrochloride

AT7519 Hydrochloride is a small molecule inhibitor targeting multiple CDKs, including CDK1, CDK2, CDK4, CDK5, CDK6, and CDK9, with IC₅₀ values in the nanomolar range.^{[3][4][5]} By inhibiting these key regulators of the cell cycle, AT7519 can induce cell cycle arrest, primarily at the G2/M phase, and subsequent apoptosis in cancer cells.^{[6][7]} Its mechanism of action also involves the inhibition of RNA polymerase II, contributing to its cytotoxic effects.^{[1][7][8]} The compound has shown efficacy in preclinical models of various cancers, including multiple myeloma and colon cancer.^{[1][4][7]}

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **AT7519 Hydrochloride**.

Property	Value	Source
Molecular Formula	$C_{16}H_{17}Cl_2N_5O_2 \cdot HCl$	[2][9]
Molecular Weight	418.7 g/mol	[4][9]
Appearance	Crystalline solid	[9][10]
Purity	≥98%	[9][10]
Solubility in DMSO	≥9.55 mg/mL to ≥300 mg/mL	[8][11]
Solubility in Ethanol	~5 mg/mL	[3][9][10]
Solubility in PBS (pH 7.2)	~0.5 mg/mL	[3][9][10]
Storage (Solid)	-20°C for ≥4 years	[3][10]
Storage (DMSO Stock)	-80°C for up to 1 year; -20°C for up to 1 month	[1][4][5]

Experimental Protocol: Preparation of a 10 mM AT7519 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AT7519 Hydrochloride** in DMSO. This concentration is a common starting point for serial dilutions for in vitro experiments.

Materials:

- **AT7519 Hydrochloride** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

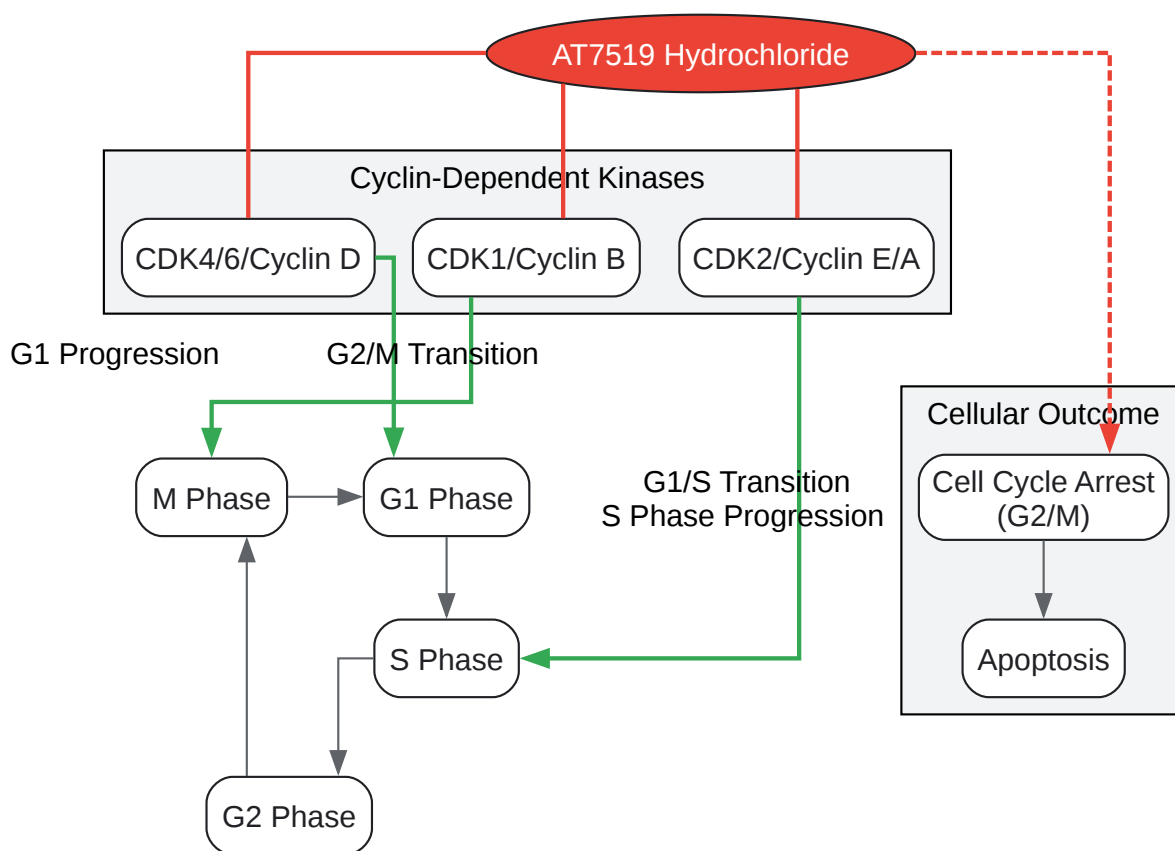
- Pre-weighing Preparation: Allow the vial of **AT7519 Hydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture, which can affect the compound's stability and solubility.
- Weighing: Carefully weigh out the desired amount of **AT7519 Hydrochloride** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.187 mg of the compound.
 - Calculation:
 - Molecular Weight (MW) = 418.7 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C * V * MW = 0.01 \text{ mol/L} * 0.001 \text{ L} * 418.7 \text{ g/mol} = 0.004187 \text{ g} = 4.187 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **AT7519 Hydrochloride**. For the example above, add 1 mL of DMSO. It is crucial to use fresh, high-quality DMSO as moisture can reduce the solubility of the compound.[\[1\]](#)[\[4\]](#)
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.[\[11\]](#)
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.[\[1\]](#)[\[5\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[4\]](#)[\[5\]](#) When ready to use, thaw an aliquot at room

temperature and dilute it to the final working concentration in the appropriate cell culture medium or buffer.

Note: Aqueous solutions of **AT7519 Hydrochloride** are not recommended for storage for more than one day.^[10]

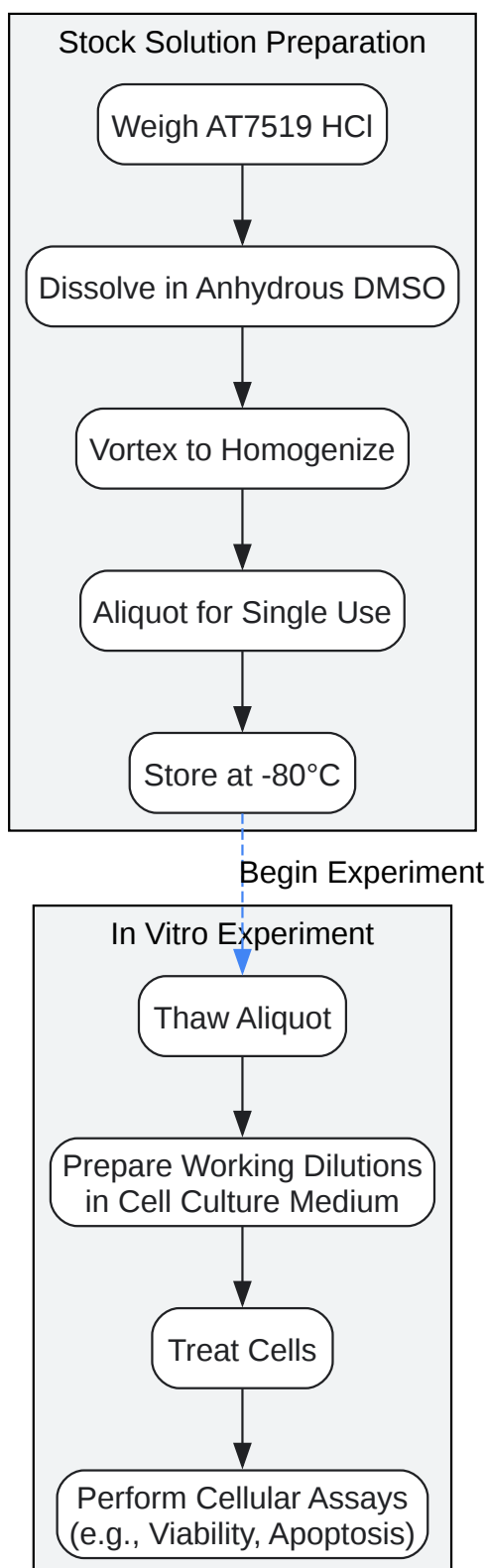
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of AT7519 and a typical experimental workflow for its use.



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Caption: Mechanism of action of **AT7519 Hydrochloride**.



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Caption: Experimental workflow for using **AT7519 Hydrochloride**.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. caltagmedsystems.co.uk [caltagmedsystems.co.uk]
- 3. caymanchem.com [caymanchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. aacrjournals.org [aacrjournals.org]
- 7. AT7519, A NOVEL SMALL MOLECULE MULTI-CYCLIN DEPENDENT KINASE INHIBITOR, INDUCES APOPTOSIS IN MULTIPLE MYELOMA VIA GSK-3 β ACTIVATION AND RNA POLYMERASE II INHIBITION - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. caymanchem.com [caymanchem.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. raybiotech.com [raybiotech.com]
- To cite this document: BenchChem. [Preparing AT7519 Hydrochloride Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683947#preparing-at7519-hydrochloride-stock-solution-in-dmsol]

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